

Application Note: High-Resolution Mass Spectrometry for the Identification of Trecadrine Metabolites

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Compound of Interest

Compound Name: Trecadrine
CAS No.: 90845-56-0
Cat. No.: B15576135

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Abstract

This application note describes a comprehensive workflow for the identification and characterization of **Trecadrine** metabolites using liquid chromatography coupled with high-resolution mass spectrometry (LC-HRMS). **Trecadrine**, a β 3-adrenergic receptor agonist, undergoes extensive metabolism in vivo. Understanding its metabolic fate is crucial for drug development and safety assessment. This document provides detailed protocols for sample preparation, chromatographic separation, and mass spectrometric analysis to facilitate the sensitive and selective detection of potential metabolites. Advanced data processing strategies, including precursor ion lists and mass defect filtering, are also discussed.

Introduction

Trecadrine is a sympathomimetic drug with a chemical formula of $C_{27}H_{29}NO$ and a monoisotopic mass of 383.2249 Da.^{[1][2][3]} Its complex structure, featuring multiple potential

sites for metabolic modification, necessitates a robust analytical strategy for metabolite identification. High-resolution mass spectrometry (HRMS), particularly when coupled with liquid chromatography (LC), offers the sensitivity and specificity required to detect and structurally elucidate metabolites from complex biological matrices.^{[4][5]} This application note outlines a systematic approach using LC-HRMS for the comprehensive profiling of **Trecadrine** metabolites in in vitro and in vivo samples. The methodologies described herein provide a framework for researchers in drug metabolism and pharmacokinetics (DMPK) to investigate the biotransformation of **Trecadrine** and similar compounds.

Experimental Protocols

In Vitro Metabolism with Human Liver Microsomes

Objective: To generate **Trecadrine** metabolites in a controlled in vitro system.

Materials:

- **Trecadrine** standard
- Human Liver Microsomes (HLMs)
- NADPH regenerating system (e.g., G6P, G6PDH, NADP+)
- Phosphate buffer (0.1 M, pH 7.4)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade

Protocol:

- Prepare a 1 mg/mL stock solution of **Trecadrine** in DMSO.
- In a microcentrifuge tube, combine 5 µL of **Trecadrine** stock solution, 470 µL of 0.1 M phosphate buffer (pH 7.4), and 25 µL of HLM suspension (20 mg/mL).
- Pre-incubate the mixture at 37°C for 5 minutes.

- Initiate the metabolic reaction by adding 50 µL of the NADPH regenerating system.
- Incubate at 37°C for 60 minutes with gentle shaking.
- Terminate the reaction by adding 500 µL of ice-cold acetonitrile.
- Vortex the sample for 1 minute and then centrifuge at 14,000 rpm for 10 minutes to precipitate proteins.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of 50:50 (v/v) water:acetonitrile with 0.1% formic acid for LC-MS analysis.

Liquid Chromatography

Objective: To achieve chromatographic separation of **Trecadrine** and its metabolites.

Parameter	Condition
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 15 minutes, hold at 95% B for 3 minutes, re-equilibrate at 5% B for 2 minutes
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 µL

High-Resolution Mass Spectrometry

Objective: To acquire accurate mass data for **Trecadrine** and its metabolites.

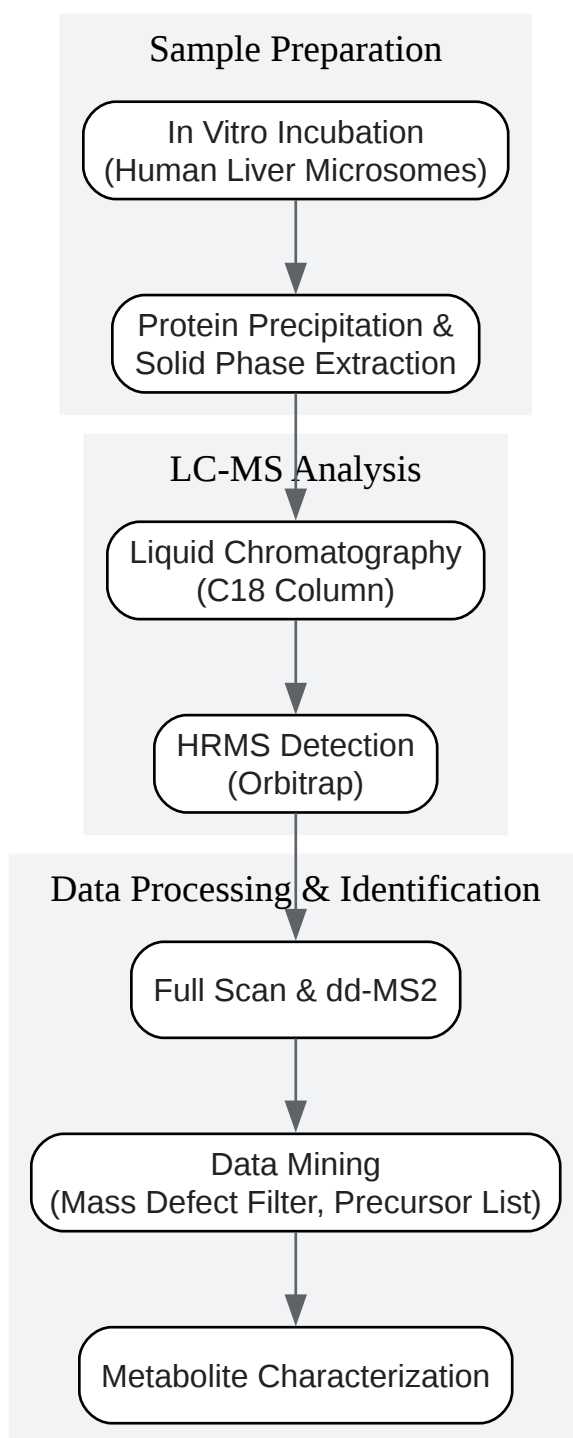
Parameter	Condition
Instrument	Q-Exactive Orbitrap Mass Spectrometer or equivalent
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Sheath Gas Flow	40 (arbitrary units)
Auxiliary Gas Flow	10 (arbitrary units)
Scan Range (m/z)	100 - 1000
Full MS Resolution	70,000
MS/MS Resolution	17,500
Collision Energy	Stepped NCE (20, 30, 40 eV)
Data Acquisition	Data-Dependent Acquisition (DDA) with a precursor inclusion list

Data Presentation

The following table summarizes hypothetical quantitative data for **Trecadrine** and its potential metabolites. The metabolic transformations are predicted based on common drug metabolism pathways.

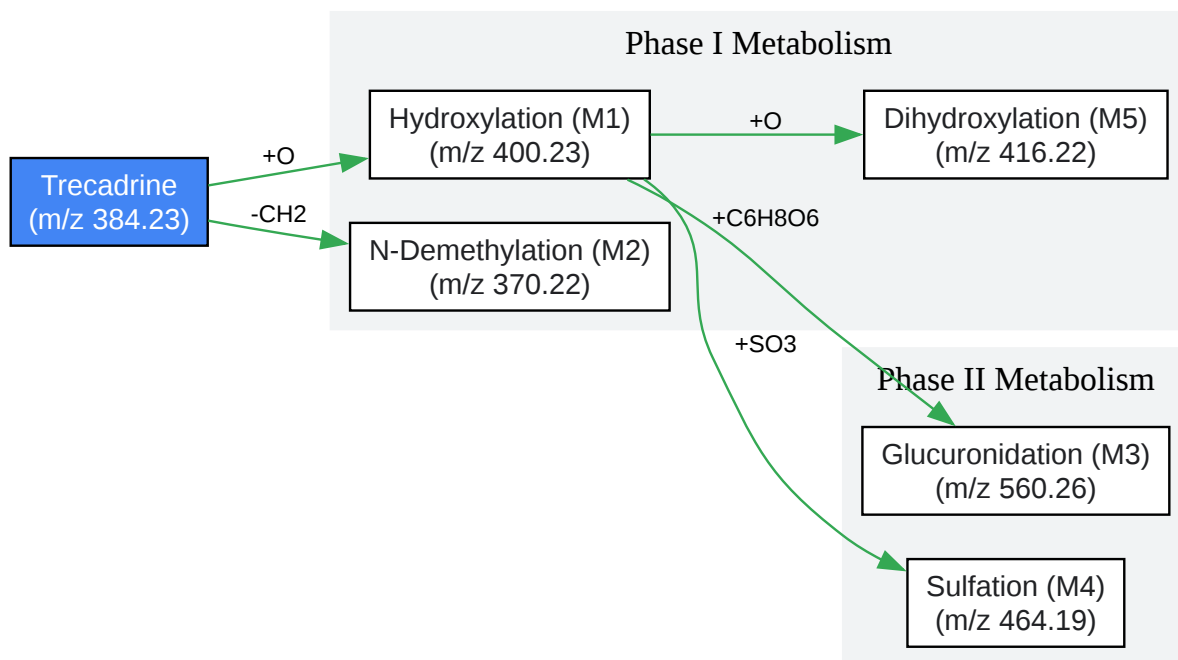
Compound ID	Proposed Transformation	Molecular Formula	Calculated m/z [M+H] ⁺	Observed m/z [M+H] ⁺	Mass Error (ppm)	Retention Time (min)
M0	Trecadrine (Parent)	C ₂₇ H ₃₀ N O ⁺	384.2322	384.2320	-0.5	10.2
M1	Hydroxylation (+O)	C ₂₇ H ₃₀ N O ₂ ⁺	400.2271	400.2268	-0.7	9.5
M2	N-Demethylation (-CH ₂)	C ₂₆ H ₂₈ N O ⁺	370.2165	370.2162	-0.8	10.8
M3	Glucuronidation (+C ₆ H ₈ O ₆)	C ₃₃ H ₃₈ N O ₇ ⁺	560.2643	560.2638	-0.9	7.8
M4	Sulfation (+SO ₃)	C ₂₇ H ₃₀ N O ₄ S ⁺	464.1890	464.1885	-1.1	8.2
M5	Dihydroxylation (+2O)	C ₂₇ H ₃₀ N O ₃ ⁺	416.2220	416.2215	-1.2	8.9

Visualizations



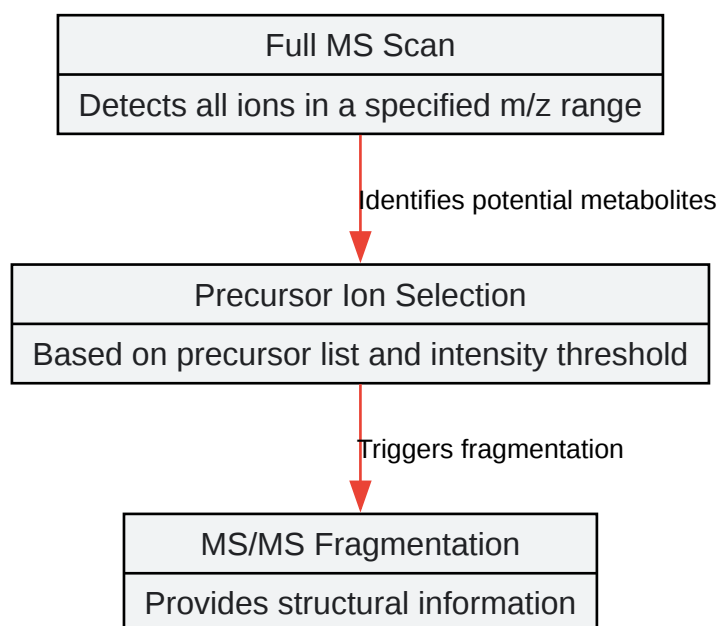
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Figure 1: Experimental workflow for **Trecadrine** metabolite identification.



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Figure 2: Hypothetical metabolic pathway of **Trecadrine**.



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Figure 3: Logic of data-dependent acquisition for metabolite identification.

Conclusion

The described LC-HRMS method provides a powerful and reliable approach for the identification of **Trecadrine** metabolites. The combination of high-resolution mass spectrometry with robust chromatographic separation and advanced data mining techniques enables the confident characterization of metabolic pathways. This application note serves as a foundational guide for researchers undertaking metabolite identification studies for **Trecadrine** and other novel chemical entities. Further structural confirmation of metabolites can be achieved through techniques such as nuclear magnetic resonance (NMR) spectroscopy or by comparison with synthesized authentic standards.

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References

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